

# Application Notes and Protocols: Preparation of MRE-269 Stock Solution in DMSO

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## Compound of Interest

Compound Name: MRE-269

Cat. No.: B1676813

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **MRE-269**, a selective IP receptor agonist and the active metabolite of selexipag.[1][2][3][4] The primary solvent discussed is dimethyl sulfoxide (DMSO), a common solvent for in vitro studies. Adherence to this protocol will ensure the accurate and reproducible preparation of **MRE-269** for experimental use.

## Introduction

**MRE-269**, also known as ACT-333679, is a potent and selective agonist for the prostacyclin (IP) receptor.[4] It is the active metabolite of the approved drug selexipag, used in the treatment of pulmonary arterial hypertension.[3][4] Accurate preparation of **MRE-269** stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development. This document outlines the necessary materials, safety precautions, and a step-by-step protocol for dissolving **MRE-269** in DMSO to a desired concentration.

## MRE-269 Chemical Properties

A summary of the key chemical properties of **MRE-269** is provided in the table below. This information is essential for calculating the required mass of the compound for a desired stock solution concentration.

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>29</sub> N <sub>3</sub> O <sub>3</sub>	[1][2]
Molecular Weight	419.52 g/mol	[1][5][6]
CAS Number	475085-57-5	[1][2][3]
Appearance	Solid, Light yellow to yellow powder	[1]

## Solubility in DMSO

**MRE-269** exhibits good solubility in DMSO. However, the reported solubility values vary across different suppliers. It is crucial to consult the manufacturer's certificate of analysis for the specific batch of **MRE-269** being used. Sonication may be recommended to aid dissolution.[7]

Solvent	Reported Solubility
DMSO	12 mg/mL
DMSO	50 mg/mL[1]
DMSO	55 mg/mL (131.1 mM)[7]

## Experimental Protocol: Preparation of a 10 mM **MRE-269** Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **MRE-269** in DMSO.

### Materials

- **MRE-269** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

- Sterile, disposable pipette tips
- Vortex mixer
- (Optional) Sonicator

## Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for **MRE-269** and DMSO before handling.

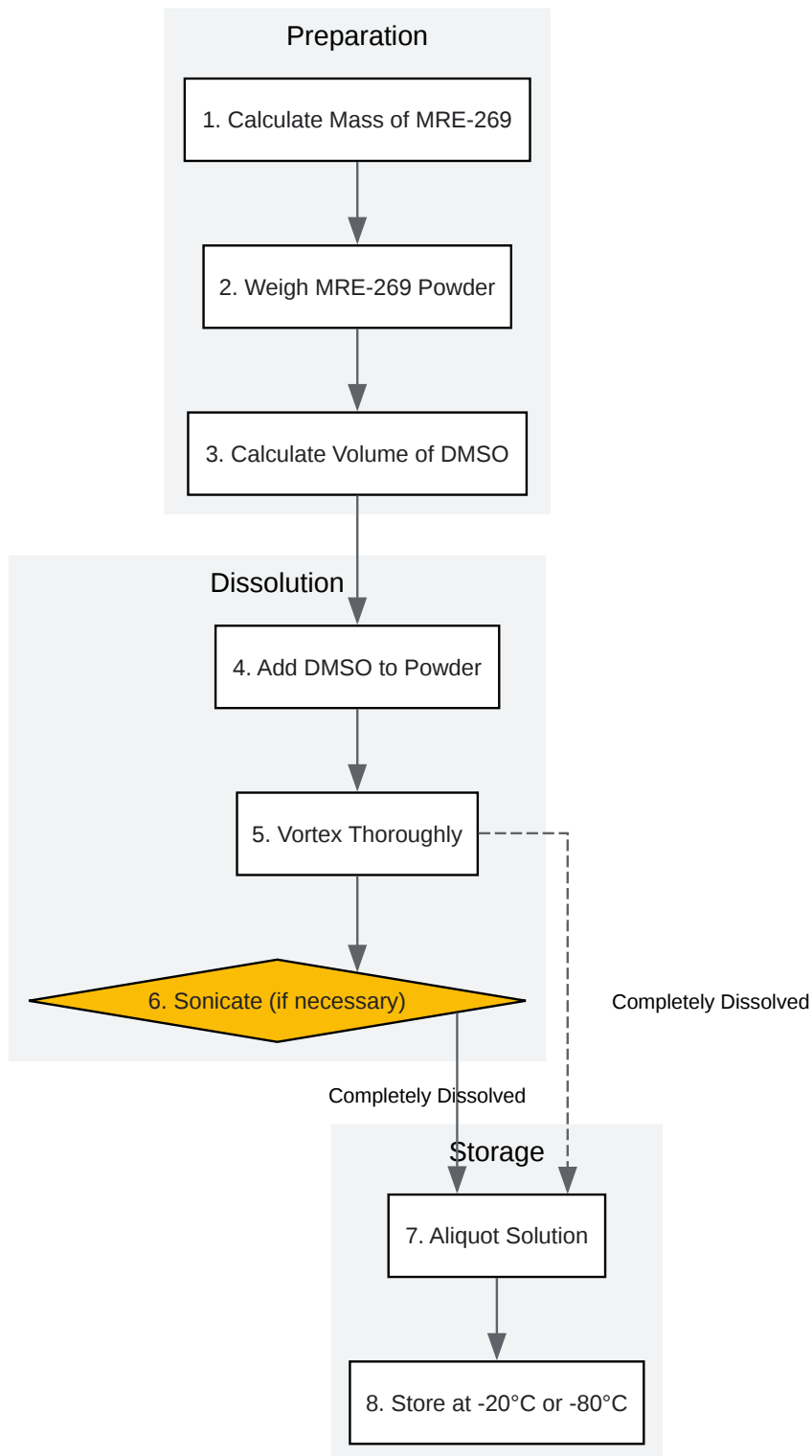
## Step-by-Step Procedure

- Calculate the required mass of **MRE-269**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 419.52 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1952 \text{ mg}$
  - Accurately weigh out approximately 4.2 mg of **MRE-269** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
- Calculate the required volume of DMSO:
  - Based on the actual mass of **MRE-269** weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
    - $\text{Volume (}\mu\text{L)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (M)} \times 1,000,000 \text{ (}\mu\text{L/L)}$

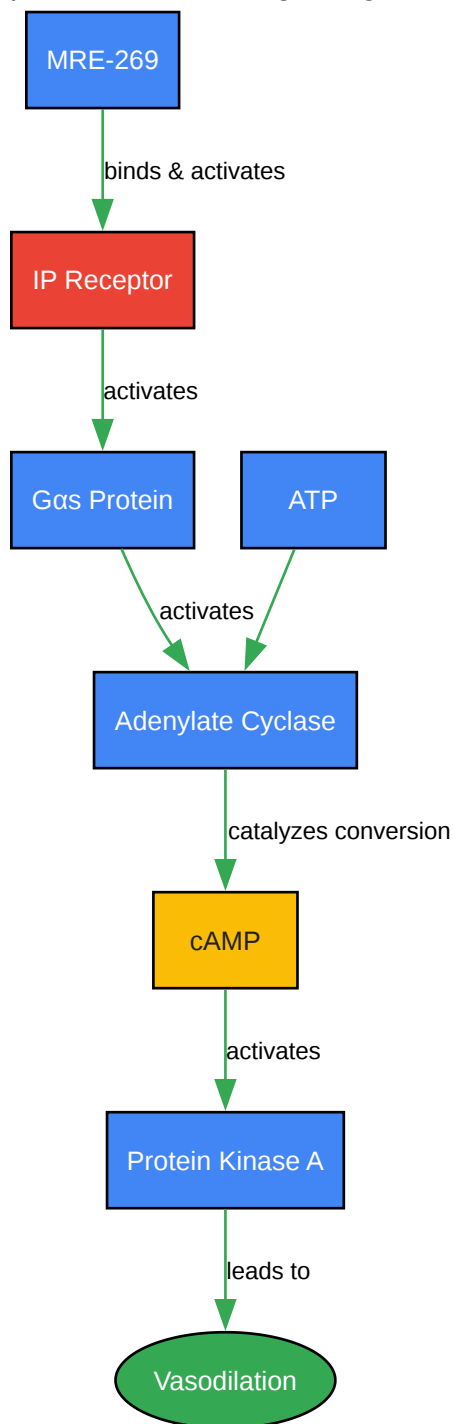
- For example, if 4.2 mg was weighed:  $\text{Volume } (\mu\text{L}) = [4.2 \text{ mg} / 419.52 \text{ g/mol}] / 0.010 \text{ mol/L} \times 1,000,000 \mu\text{L/L} \approx 1001.1 \mu\text{L}$
- Dissolve **MRE-269** in DMSO:
  - Add the calculated volume of DMSO to the microcentrifuge tube containing the **MRE-269** powder.
  - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
- Storage of the Stock Solution:
  - Once fully dissolved, the stock solution can be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C.
  - For storage at -20°C, it is recommended to use the solution within 1 month.[\[8\]](#)
  - For storage at -80°C, the solution can be stable for up to 6 months.[\[8\]](#)

## Diagrams

## Workflow for Preparing MRE-269 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing **MRE-269** stock solution.

## Simplified MRE-269 Signaling Pathway

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Caption: Simplified **MRE-269** signaling pathway.

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